Introduction: The Strategic Importance of 2,3-Lutidine N-oxide

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Compound of Interest

Compound Name:	*2,3-Dimethylpyridine 1-oxide*
CAS No.:	*166521-76-2*
Cat. No.:	*B070550*

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2,3-Lutidine N-oxide (also known as 2,3-Dimethylpyridine N-oxide) is a heterocyclic organic compound that has garnered significant attention in the fields of medicinal chemistry and organic synthesis. While it belongs to the broader class of pyridine N-oxides, its specific substitution pattern makes it a crucial building block, most notably in the synthesis of proton pump inhibitors (PPIs) such as lansoprazole.[1][2] The introduction of the N-oxide functionality to the 2,3-lutidine scaffold fundamentally alters the electronic properties of the pyridine ring. This modification transforms the otherwise electron-deficient pyridine into a substrate amenable to specific chemical transformations, thereby unlocking synthetic pathways to complex molecular architectures.[3][4]

This guide provides a comprehensive technical overview of 2,3-Lutidine N-oxide, designed for researchers, scientists, and drug development professionals. We will delve into its physicochemical properties, detailed synthetic protocols, spectroscopic signature, chemical reactivity, and critical applications, with a focus on the underlying scientific principles that govern its behavior.

Physicochemical Properties

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2,3-Lutidine N-oxide is typically an off-white to slight yellow powder under standard conditions.[5] Its core physical and chemical characteristics are summarized below. While extensive data for the N-oxide is consolidated from supplier specifications, data for the parent compound, 2,3-lutidine, is also provided for comparative context.

Property	2,3-Lutidine N-oxide	2,3-Lutidine (Parent Compound)
CAS Number	22710-07-2[6]	583-61-9[7]
Molecular Formula	C_7H_9NO[5]	C_7H_9N[7]
Molecular Weight	123.15 g/mol [5]	107.15 g/mol [8]
Appearance	Off-white to slight yellow powder[5]	Clear colorless to slightly yellow liquid[7][9]
Melting Point	Not explicitly defined; solid at RT	-15 °C[10]
Boiling Point	Not available	162-163 °C[10]
Solubility	Soluble in various organic solvents	Water solubility: 95 g/L (26 ºC) [9]
Storage Conditions	Store at 0-8°C, under inert atmosphere[5][11]	Room Temperature, Inert atmosphere[9]

Synthesis and Purification

The primary route to 2,3-Lutidine N-oxide is through the direct oxidation of the nitrogen atom of 2,3-lutidine. The choice of oxidizing agent is critical to achieve high yield and purity while avoiding unwanted side reactions. Common reagents for this transformation include peroxy acids like m-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide (H_2O_2), often in the presence of a catalyst or in an acidic medium like acetic acid.[4][10]

Experimental Protocol: Oxidation with Hydrogen Peroxide

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This protocol is based on a catalyzed oxidation using hydrogen peroxide, which is an efficient and relatively clean method.[12]

Step 1: Reaction Setup

- In a 1000 mL four-necked flask equipped with a mechanical stirrer, thermometer, and dropping funnel, add 50 g (0.467 mol) of 2,3-lutidine.
- Add 2 g (0.35 mmol) of phosphotungstic acid as a catalyst.[12]

Step 2: Oxidation

- Warm the mixture to 45 °C with constant stirring.
- Slowly add 49.9 g of 35% hydrogen peroxide (0.514 mol) dropwise over a period of 3 hours, ensuring the temperature is maintained at 45 °C.[12] The slow addition is crucial to control the exothermic reaction and prevent runaway temperatures.
- After the addition is complete, heat the reaction mixture to 85 °C and maintain this temperature for 5 hours to ensure the reaction goes to completion.[12]

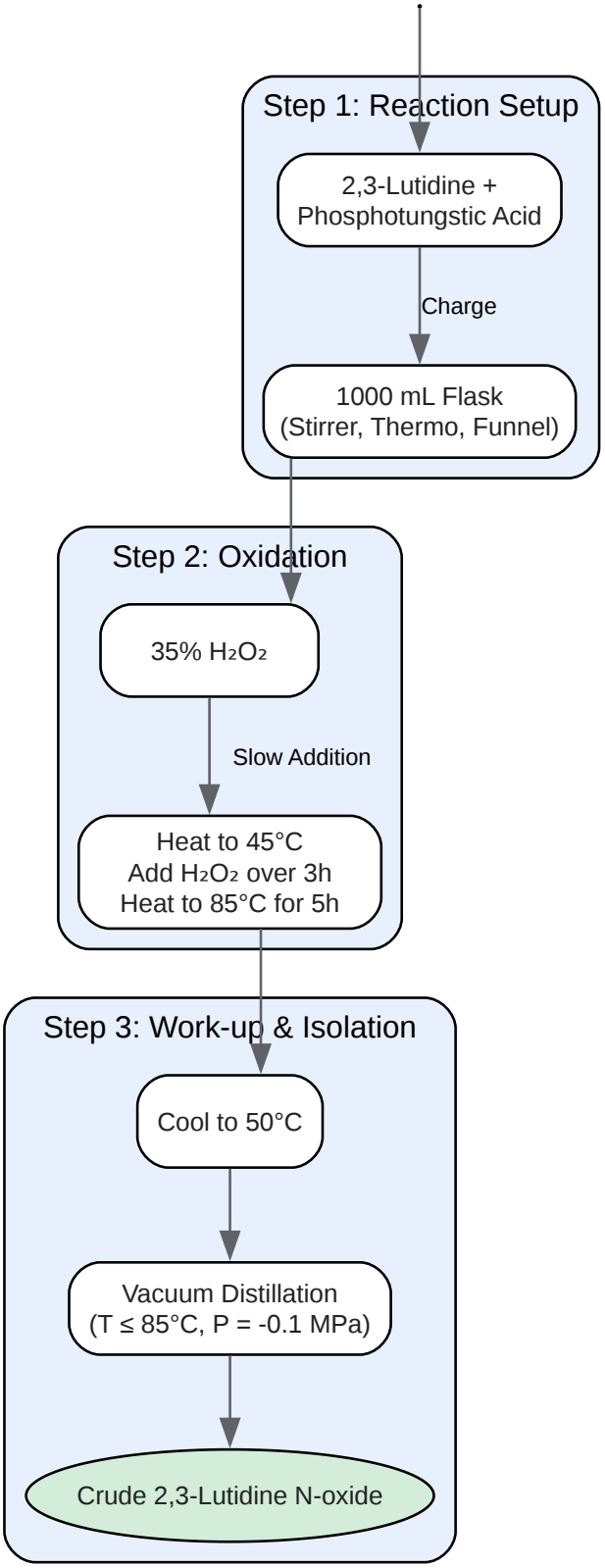
Step 3: Work-up and Isolation

- Cool the reaction mixture to 50 °C.
- Transfer the mixture to a vacuum distillation apparatus.
- Perform vacuum distillation, keeping the pot temperature at or below 85 °C and the pressure between -0.1 and -0.08 MPa. This step removes unreacted starting material and water.
- The resulting product is 2,3-dimethylpyridine N-oxide. A reported yield for this method is approximately 99.8% with 96% purity.[12]

Step 4: Purification (If Necessary)

- For higher purity, the crude product can be purified by recrystallization from a suitable solvent system, such as acetone/hexane, or by column chromatography on silica gel.

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Caption: Experimental workflow for the synthesis of 2,3-Lutidine N-oxide.

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Spectroscopic Characterization

The structural elucidation of 2,3-Lutidine N-oxide relies on a combination of standard spectroscopic techniques. The N-oxidation introduces distinct changes compared to the parent 2,3-lutidine molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

N-oxidation significantly affects the chemical shifts of the ring protons and carbons. The electron-withdrawing nature of the N-O bond deshields the α-carbons (C2, C6) and, to a lesser extent, the γ-carbon (C4), while shielding the β-carbons (C3, C5).[13]

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Nucleus	Typical Chemical Shift Range (ppm)	Comments
^{1}H NMR		
Ring Protons	7.0 - 8.5	Protons on the pyridine ring are generally shifted downfield compared to the parent lutidine due to the inductive effect of the N-O group. The proton at C6 is typically the most downfield.
Methyl Protons	2.3 - 2.6	The two methyl groups at C2 and C3 will appear as singlets. They may have slightly different chemical shifts.
^{13}C NMR		
C2, C6	135 - 150	These carbons adjacent to the nitrogen are significantly deshielded upon N-oxidation. [13][14]
C3, C5	120 - 130	Beta carbons experience a smaller deshielding or even a slight shielding effect.
C4	125 - 140	The para carbon is also deshielded.
Methyl Carbons	15 - 20	The chemical shifts of the methyl group carbons are less affected by N-oxidation.

Note: These are estimated ranges based on data for related pyridine N-oxides. Actual values may vary depending on the solvent and instrument.[14][15]

Infrared (IR) and Raman Spectroscopy

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The most characteristic feature in the IR and Raman spectra of pyridine N-oxides is the N-O stretching vibration. This band is typically strong and appears in the region of 1200-1300 cm^{-1}.[16] Its exact position can be influenced by substitution on the ring and hydrogen bonding interactions. Other notable bands include C-H stretching from the aromatic ring and methyl groups (~2900-3100 cm^{-1}) and C=C/C=N ring stretching vibrations (~1400-1600 cm^{-1}).[16]

Mass Spectrometry (MS)

Under electron ionization (EI), the mass spectrum of a lutidine N-oxide isomer like 2,6-lutidine-N-oxide shows a prominent molecular ion (M^+) peak at m/z 123, corresponding to its molecular weight.[17] A characteristic fragmentation pattern for aromatic N-oxides is the loss of an oxygen atom, leading to a strong $[M-16]^+$ peak at m/z 107.[18] Another common fragmentation pathway involves the loss of CO, followed by HCN, leading to further daughter ions.

Chemical Reactivity and Mechanistic Insights

The N-oxide group is the key to the synthetic utility of 2,3-Lutidine N-oxide. It acts as an "activating group" that fundamentally alters the reactivity of the pyridine ring compared to its parent, 2,3-lutidine.

Electrophilic Aromatic Substitution

Pyridine itself is highly resistant to electrophilic aromatic substitution (EAS) due to the deactivating effect of the electronegative nitrogen atom, which also gets protonated under acidic reaction conditions. However, the N-oxide functionality reverses this trend. The oxygen atom can donate electron density into the ring via resonance, increasing the electron density at the C2 (ortho) and C4 (para) positions, thereby activating them towards electrophilic attack.[4][19]

Caption: General mechanism for electrophilic substitution on a pyridine N-oxide.

This activation is pivotal for synthesizing key pharmaceutical intermediates. For example, the nitration of 2,3-Lutidine N-oxide occurs preferentially at the C4 position. This reaction is a critical step in the synthesis of lansoprazole.[1][2] A typical procedure involves dissolving the N-oxide in concentrated sulfuric acid and treating it with a nitrating agent like potassium nitrate.[1] The steric hindrance from the C3-methyl group may further favor substitution at the C4 position over the C6 position.

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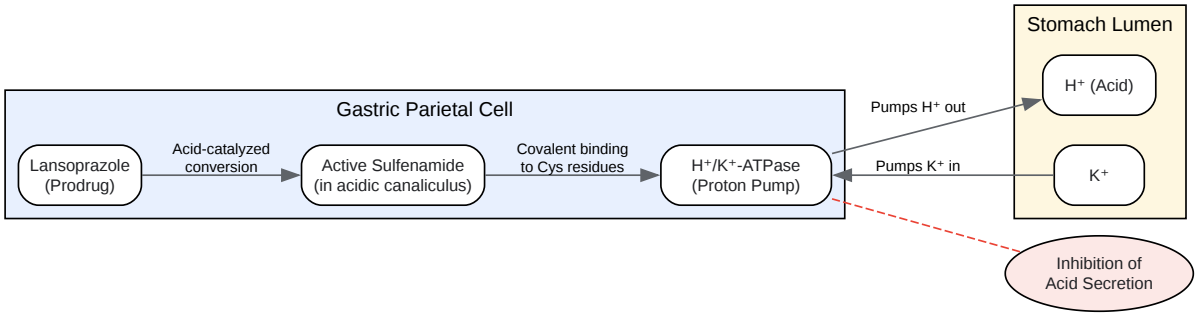
Applications in Drug Development

The primary application of 2,3-Lutidine N-oxide is as a strategic intermediate in the pharmaceutical industry.

Synthesis of Proton Pump Inhibitors (PPIs)

2,3-Lutidine N-oxide is the starting material for the synthesis of 2,3-dimethyl-4-nitropyridine N-oxide, a key precursor to lansoprazole.[1][2] Lansoprazole is a widely prescribed PPI used to treat conditions caused by excessive stomach acid, such as gastroesophageal reflux disease (GERD) and peptic ulcers.[20][21]

The mechanism of action for lansoprazole involves the irreversible inhibition of the H^+/K^+-ATPase enzyme system, also known as the proton pump, located in the gastric parietal cells.[21][22] This enzyme is responsible for the final step in the secretion of gastric acid into the stomach lumen. By covalently binding to the proton pump, lansoprazole effectively shuts down acid production, providing relief from acid-related symptoms and allowing for the healing of esophageal and stomach lining.[22][23]



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Caption: Mechanism of action for Lansoprazole, a drug derived from 2,3-Lutidine N-oxide.

Safety and Handling

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While a specific, comprehensive safety data sheet (SDS) for 2,3-Lutidine N-oxide is not readily available, its handling should be guided by the data for its precursor, 2,3-lutidine, and its nitrated derivative, 4-nitro-2,3-lutidine N-oxide.

- General Precautions: Handle in a well-ventilated area, preferably in a fume hood.[24] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[3]

- Hazards: The parent compound, 2,3-lutidine, is a flammable liquid and is harmful if swallowed or absorbed through the skin.[23][25] It can cause skin and serious eye irritation.[3] The nitrated derivative is also an irritant and is suspected of causing cancer.[21] Therefore, 2,3-Lutidine N-oxide should be handled with care, avoiding contact with skin, eyes, and inhalation of dust.

- Storage: Store in a cool, dry, well-ventilated place away from sources of ignition and incompatible materials such as strong oxidizing agents and strong acids.[24] Keep the container tightly closed.

Conclusion

2,3-Lutidine N-oxide is more than just a chemical intermediate; it is a testament to the power of strategic functionalization in organic synthesis. The introduction of the N-oxide group transforms the otherwise unreactive pyridine ring into a versatile platform for constructing complex, biologically active molecules. Its role in the synthesis of lansoprazole highlights its importance in modern medicine. A thorough understanding of its properties, synthesis, and reactivity, as detailed in this guide, is essential for scientists and researchers aiming to leverage this valuable compound in drug discovery and development.

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